

Technical Support Center: 2-Chloro-4-fluorophenylacetic Acid

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Compound of Interest

Compound Name: 2-Chloro-4-fluorophenylacetic acid

CAS No.: 177985-32-9

Cat. No.: B1362054

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Welcome to the comprehensive technical support guide for **2-Chloro-4-fluorophenylacetic acid** (CAS RN: 177985-32-9). This resource is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance, troubleshooting advice, and frequently asked questions (FAQs) related to the handling and storage of this compound. Our goal is to ensure the integrity of your experiments and the safety of your laboratory personnel.

I. Compound Overview and Key Properties

2-Chloro-4-fluorophenylacetic acid is a halogenated derivative of phenylacetic acid, a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules. Its chemical structure, featuring both chlorine and fluorine substituents on the phenyl ring, imparts unique reactivity and physicochemical properties that are crucial for its application but also necessitate specific handling and storage protocols.

| Property | Value | Source |
|-------------------|---|--------|
| CAS Number | 177985-32-9 | [1] |
| Molecular Formula | C ₈ H ₆ ClFO ₂ | [1] |
| Molecular Weight | 188.58 g/mol | [1] |
| Appearance | White to off-white or pale cream crystalline powder | [2][3] |
| Melting Point | 101-104 °C | [3] |
| Solubility | Slightly soluble in water.[4] | |

II. Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling, storage, and properties of **2-Chloro-4-fluorophenylacetic acid**.

Q1: What are the primary hazards associated with **2-Chloro-4-fluorophenylacetic acid**?

A1: **2-Chloro-4-fluorophenylacetic acid** is classified as an irritant. The primary hazards include:

- Skin irritation: Causes skin irritation upon contact.[5]
- Serious eye irritation: Can cause serious and potentially damaging eye irritation.[5]
- Respiratory irritation: May cause irritation to the respiratory tract if inhaled as dust.[5]

It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area.

Q2: What are the recommended storage conditions for this compound?

A2: To ensure the stability and integrity of **2-Chloro-4-fluorophenylacetic acid**, it should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[6][7] It is also advisable to store it away from incompatible materials, particularly strong oxidizing agents.[4]

Q3: What personal protective equipment (PPE) should be worn when handling **2-Chloro-4-fluorophenylacetic acid**?

A3: When handling this compound, the following PPE is mandatory:

- Eye/Face Protection: Tightly fitting safety goggles or a face shield.[5]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator is recommended. All handling of the solid compound should ideally be performed within a certified chemical fume hood.

Q4: How should I properly dispose of **2-Chloro-4-fluorophenylacetic acid** waste?

A4: **2-Chloro-4-fluorophenylacetic acid** is a halogenated organic compound and must be treated as hazardous waste.

- Segregation: Keep this waste separate from non-halogenated chemical waste streams.
- Disposal Method: The recommended method of disposal is through a licensed chemical destruction plant, typically involving high-temperature incineration with flue gas scrubbing.[6]
- Important: Do not discharge this chemical or its solutions into sewer systems or drains.[6]

III. Troubleshooting Guide

This section provides solutions to potential issues that may arise during the use of **2-Chloro-4-fluorophenylacetic acid** in experimental settings.

Issue 1: Difficulty in Dissolving the Compound

- Potential Cause: **2-Chloro-4-fluorophenylacetic acid** has limited solubility in many common solvents.
- Suggested Solutions:

- Solvent Selection: While it is slightly soluble in water and methanol, for higher concentrations, consider using dimethyl sulfoxide (DMSO) or dimethylformamide (DMF). [4] Always perform a small-scale solubility test before preparing a bulk solution.
- Heating: Gentle heating and sonication can aid in dissolution. However, be cautious of potential degradation at elevated temperatures. Monitor for any color change, which might indicate decomposition.
- pH Adjustment: For aqueous solutions, adjusting the pH with a suitable base (e.g., sodium hydroxide) to form the more soluble carboxylate salt can significantly improve solubility. Remember to consider the impact of pH on your downstream application.

Issue 2: Unexpected Reaction Byproducts

- Potential Cause: The carboxylic acid moiety and the halogenated phenyl ring can participate in various side reactions.
- Suggested Solutions:
 - Incompatible Reagents: Avoid strong oxidizing agents, as they can react with the phenyl ring.[4] Reactions with strong bases should be carefully controlled, as they can lead to deprotonation of the carboxylic acid and potentially other reactions.
 - Protecting Groups: In complex syntheses, consider protecting the carboxylic acid group (e.g., as an ester) to prevent unwanted reactions.
 - Reaction Monitoring: Utilize techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to monitor the progress of your reaction and detect the formation of any byproducts in real-time.

Issue 3: Compound Degradation Over Time

- Potential Cause: Improper storage or exposure to harsh conditions can lead to the degradation of the compound.
- Suggested Solutions:

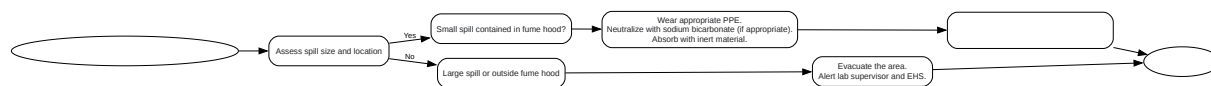
- Storage: Strictly adhere to the recommended storage conditions: a cool, dry, and dark place in a tightly sealed container.[6][7]
- Moisture and Air Sensitivity: While not explicitly stated to be highly sensitive, it is good practice to minimize exposure to air and moisture, which could potentially lead to hydrolysis or other degradation pathways over long-term storage.
- Purity Check: If you suspect degradation, re-analyze the compound's purity using techniques like melting point determination, HPLC, or NMR before use.

IV. Experimental Protocols and Workflows

Protocol 1: Safe Handling and Weighing of 2-Chloro-4-fluorophenylacetic Acid Powder

- Preparation: Ensure the chemical fume hood is certified and functioning correctly. Don appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Weighing: Perform all weighing operations within the fume hood to minimize inhalation risk. Use a tared, sealed container for weighing to prevent dissemination of the powder.
- Transfer: Use a spatula to carefully transfer the desired amount of the compound. Avoid creating dust. If any powder is spilled, clean it up immediately following your institution's hazardous waste disposal procedures.
- Post-Handling: Tightly seal the stock container and return it to its designated storage location. Clean any contaminated surfaces and dispose of contaminated materials (e.g., weighing paper, gloves) as hazardous waste.

Diagram 1: Decision-Making Workflow for Handling Spills



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Caption: Workflow for managing spills of **2-Chloro-4-fluorophenylacetic acid**.

V. References

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